

Proper Disposal of 1,2,3-Propanetricarboxylic Acid, 1,2-dihydroxy- (Isocitric Acid)

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Compound of Interest

Compound Name: 1,2,3-Propanetricarboxylic acid,
1,2-dihydroxy-

Cat. No.: B1212313

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For Immediate Reference: Isocitric acid is a weak organic acid. Disposal involves neutralization to a pH between 6.0 and 8.0, followed by drain disposal with copious amounts of water, provided the solution does not contain any other hazardous materials.

This guide provides detailed procedures for the safe and compliant disposal of **1,2,3-Propanetricarboxylic acid, 1,2-dihydroxy-**, commonly known as isocitric acid. These protocols are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to wear appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE)	Specifications
Eye Protection	Chemical splash goggles.
Hand Protection	Nitrile or other chemically resistant gloves.
Body Protection	Standard laboratory coat.

Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize the risk of inhalation.

Experimental Protocol: Neutralization and Disposal

This protocol details the steps for neutralizing isocitric acid solutions prior to disposal. This procedure is applicable only to isocitric acid solutions that do not contain heavy metals or other substances that would classify them as hazardous waste.

Materials:

- Isocitric acid waste solution
- Sodium bicarbonate (baking soda) or a 1M solution of sodium hydroxide
- pH test strips or a calibrated pH meter
- Large, appropriate waste container (e.g., a large beaker or carboy)
- Stir bar and stir plate (optional, for larger volumes)

Procedure:

- **Dilution:** In a suitable container, dilute the isocitric acid waste with water. A general guideline is to add at least 10 parts water for every 1 part of isocitric acid solution. This helps to control the heat generated during neutralization.
- **Neutralization:** Slowly add a weak base, such as sodium bicarbonate, to the diluted isocitric acid solution while stirring. Alternatively, a 1M solution of sodium hydroxide can be used for more concentrated acidic solutions, but it should be added very slowly to prevent a rapid exothermic reaction.
- **pH Monitoring:** Periodically check the pH of the solution using pH test strips or a pH meter. Continue to add the neutralizing agent in small increments until the pH of the solution is between 6.0 and 8.0.
- **Disposal:** Once the pH is confirmed to be within the neutral range, the solution can be poured down the sanitary sewer drain.
- **Flushing:** Flush the drain with a large volume of running water for at least one minute to ensure the neutralized solution is thoroughly diluted in the wastewater system.

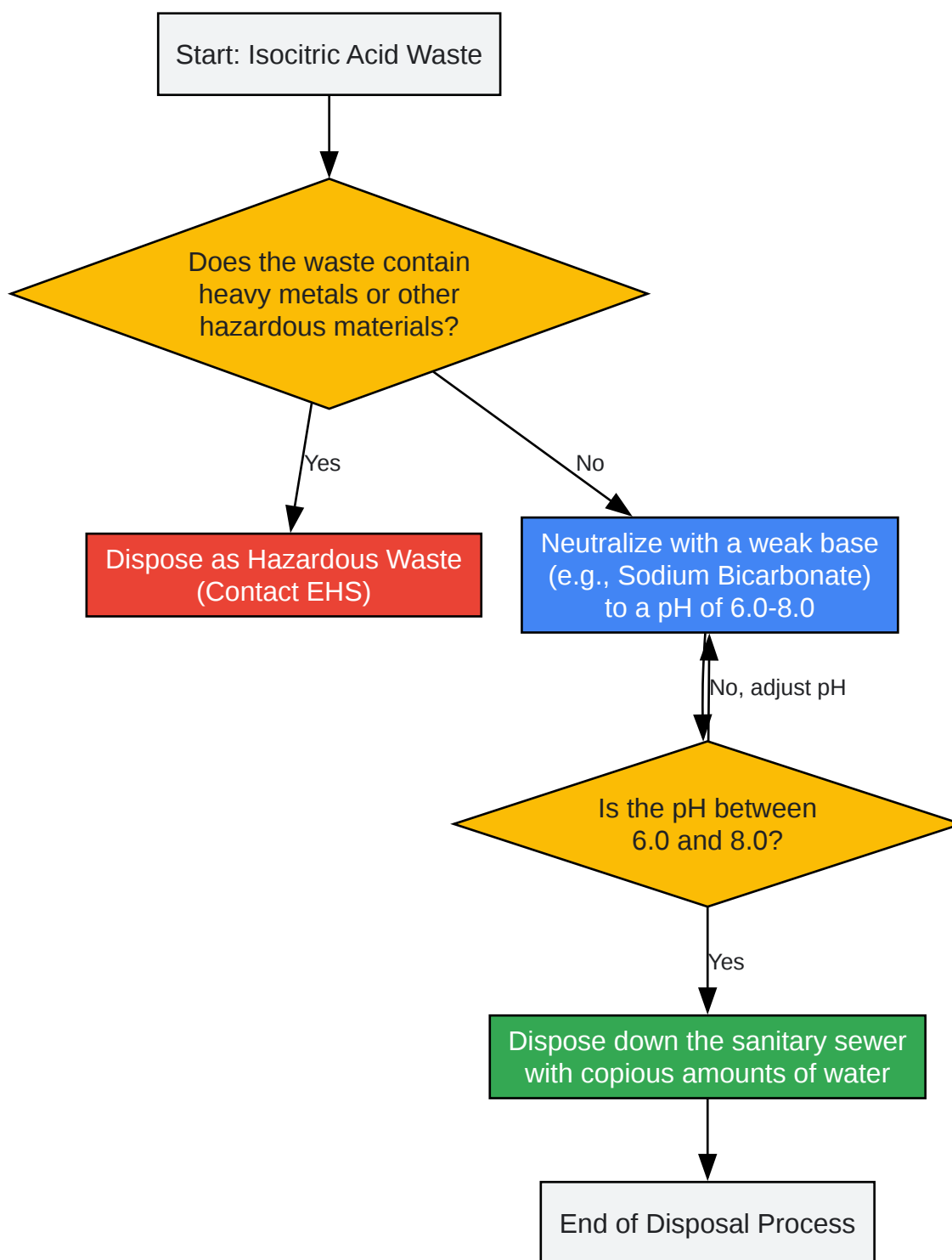
Spill Management

In the event of a spill, adhere to the following procedures:

Spill Size	Containment and Cleanup Procedure
Small Spill	Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the absorbed material into a suitable, sealed container for disposal.
Large Spill	Evacuate the immediate area. Prevent the spill from entering drains. Contain the spill using absorbent booms or other appropriate materials. Contact your institution's Environmental Health and Safety (EHS) department for assistance with cleanup and disposal.

Disposal Decision Workflow

The following diagram outlines the logical steps for determining the appropriate disposal method for isocitric acid waste.



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Disposal decision workflow for isocitric acid waste.

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